

(2E,6Z)-Octa-2,6-dienol: Nomenclature and Physical Properties

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Compound of Interest

Compound Name: (2E,6Z)-Octa-2,6-dienol

Cat. No.: B15177660

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(2E,6Z)-Octa-2,6-dienol is a fatty alcohol with a linear eight-carbon chain containing two double bonds. The designation "(2E,6Z)" specifies the stereochemistry of these double bonds.

IUPAC Name: (2E,6Z)-octa-2,6-dien-1-ol[1]

Synonyms:

- **(2E,6Z)-Octa-2,6-dienol**
- octa-2,6-dien-1-ol
- 2,6-Octadien-1-ol, (E,Z)-
- CAS Number: 97259-62-6[1]

Quantitative Data

The following table summarizes the computed physicochemical properties of **(2E,6Z)-Octa-2,6-dienol**. Experimental data for this specific isomer is not readily available.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	PubChem[1]
Molecular Weight	126.20 g/mol	PubChem[1]
XLogP3	1.7	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	126.104465 g/mol	PubChem[1]
Topological Polar Surface Area	20.2 Å ²	PubChem[1]

Experimental Protocols

Detailed experimental protocols for the synthesis of **(2E,6Z)-Octa-2,6-dienol** are not readily found in the surveyed literature. However, the synthesis of the related and commercially important acyclic monoterpene, geraniol ((2E)-3,7-dimethylocta-2,6-dien-1-ol), is well-documented. The following protocol for the conversion of linalool to geraniol provides a relevant example of synthetic methodology in this class of compounds.

Example Protocol: Synthesis of Geraniol from Linalool

This method involves the acid-catalyzed rearrangement of linalool to geraniol.

Materials:

- Linalool
- Tetrabutyl titanate
- Vanadium derivative catalyst
- Reaction kettle with heating and stirring capabilities

- Apparatus for hydrolysis and vacuum rectification

Procedure:

- To a reaction kettle, add linalool, tetrabutyl titanate, and a vanadium derivative catalyst.
- Heat the mixture to a temperature range of 160-180°C.
- Stir the reaction mixture continuously for 10-16 hours.
- After the reaction is complete, perform hydrolysis on the mixture.
- Purify the product by rectification under reduced pressure.
- Collect the final product, geraniol.

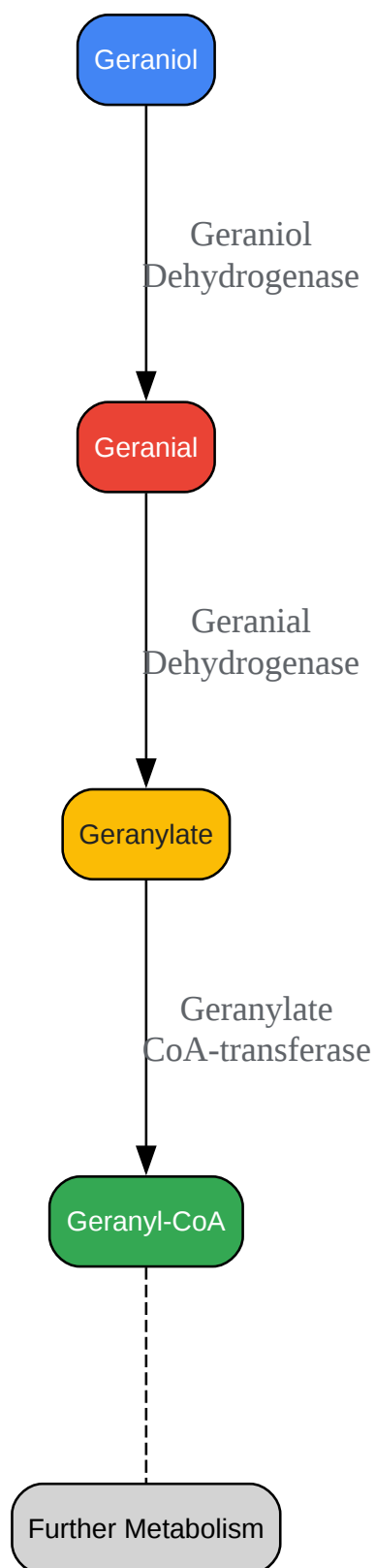
Biological Activity and Signaling Pathways

There is a lack of specific information regarding the biological activity and involvement in signaling pathways for **(2E,6Z)-Octa-2,6-dienol**. In contrast, the biological pathways of geraniol have been a subject of study, particularly its degradation pathway in various organisms.

Geraniol Degradation Pathway

In organisms such as *Pseudomonas aeruginosa*, geraniol is catabolized through a series of enzymatic reactions. This pathway typically involves the oxidation of the primary alcohol to an aldehyde and then to a carboxylic acid, which is then further metabolized.^[2]

The following diagram illustrates the initial steps of the geraniol degradation pathway.



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Caption: Initial steps of the geraniol degradation pathway.

This guide provides the available technical information for **(2E,6Z)-Octa-2,6-dienol** and uses the well-characterized compound, geraniol, as a practical example for experimental and biological contexts. This approach offers valuable insights for researchers working with related fatty alcohols and terpenoids.

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References

- 1. (2E,6Z)-Octa-2,6-dienol | C₈H₁₄O | CID 20836341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Geraniol Degradation Pathway [eawag-bbd.ethz.ch]
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